

# HC Yellow No. 7: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: HC Yellow NO. 7

Cat. No.: B010649

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This in-depth guide provides a detailed technical overview of **HC Yellow No. 7**, a synthetic azo dye of significant interest in various industrial and research applications. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering a thorough examination of its chemical identity, properties, synthesis, applications, and safety considerations.

## Chemical Identification and Nomenclature

At its core, the precise identification of a chemical compound is paramount for any scientific endeavor. **HC Yellow No. 7** is designated by the following identifiers:

Identifier	Value	Source
CAS Number	104226-21-3	[1][2]
IUPAC Name	2-[4-[(4-aminophenyl)diazenyl]-N-(2-hydroxyethyl)-3-methylanilino]ethanol	[1]
Chemical Formula	C <sub>17</sub> H <sub>22</sub> N <sub>4</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	314.38 g/mol	[2][3][4]
Synonyms	1-(4-Aminophenylazo)-2-methyl-4-bis(β-hydroxyethyl)aminobenzene, Imexine® AA, COLIPA B080	[5][6]

These identifiers provide an unambiguous basis for sourcing, referencing, and conducting research on this compound. The CAS number, in particular, is a universally recognized standard that transcends regional and linguistic variations in chemical nomenclature.

## Physicochemical Properties

Understanding the physicochemical properties of **HC Yellow No. 7** is crucial for its formulation, handling, and application. Key properties are summarized below:

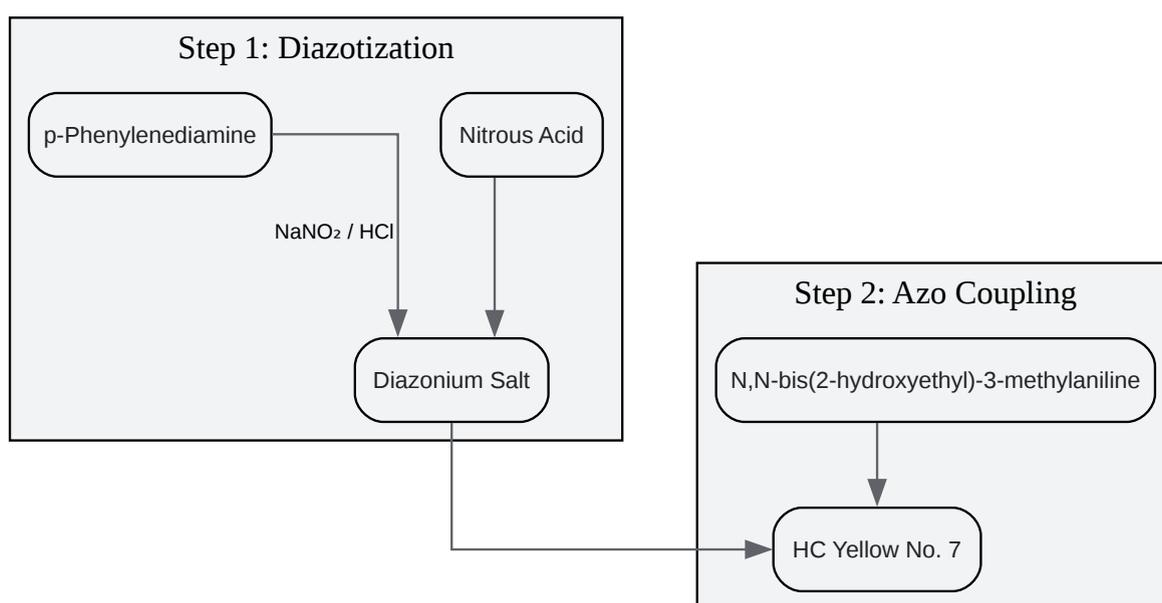
Property	Value	Source
Physical Form	Orange crystalline powder	[3][6]
Melting Point	149 °C	[2]
Boiling Point	578.8 ± 50.0 °C (Predicted)	[2][3]
Density	1.20 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2]
Flash Point	303.8 °C	[3]

The molecule's structure, characterized by an azo bridge (-N=N-) connecting two substituted aromatic rings, is the primary determinant of its vibrant yellow color and its chemical reactivity.

[5] The presence of hydroxyl groups contributes to its polarity and potential for hydrogen bonding, influencing its solubility and interaction with various substrates.

## Synthesis Pathway

The production of **HC Yellow No. 7** is a multi-step chemical synthesis process that demands precise control over reaction conditions to ensure high purity and consistency.[5] The general synthetic route is characteristic of azo dye production and can be visualized as follows:



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Figure 1: Generalized synthesis workflow for **HC Yellow No. 7**.

The synthesis begins with the diazotization of an aromatic amine, specifically p-phenylenediamine, using nitrous acid (generated in situ from sodium nitrite and a strong acid) to form a reactive diazonium salt.[5] This intermediate is then coupled with N,N-bis(2-hydroxyethyl)-3-methylaniline. The electrophilic diazonium salt attacks the electron-rich aromatic ring of the coupling component, resulting in the formation of the azo bond and the final **HC Yellow No. 7** molecule. The purity of the final product is often assessed using techniques such as High-Performance Liquid Chromatography (HPLC), with specifications typically requiring a purity of  $\geq 99.0\%$ .[3]

## Applications and Mechanisms of Action

The primary application of **HC Yellow No. 7** is as a direct dye in the cosmetics industry, particularly in semi-permanent hair coloring formulations.[5][6] Its mechanism of action in this context is based on its ability to penetrate the hair shaft and deposit color without a chemical oxidation process.[5] The relatively small size of the molecule allows it to diffuse into the hair cuticle and cortex, where it is retained by physical forces.

Beyond its use in cosmetics, the well-defined chemical structure of **HC Yellow No. 7** makes it a valuable compound for research in dye chemistry.[3] As an azo dye, it can also serve as a precursor or building block in the synthesis of more complex organic molecules.[3]

## Safety and Toxicological Profile

A thorough understanding of the safety and toxicological profile of any chemical is a prerequisite for its responsible use in research and product development.

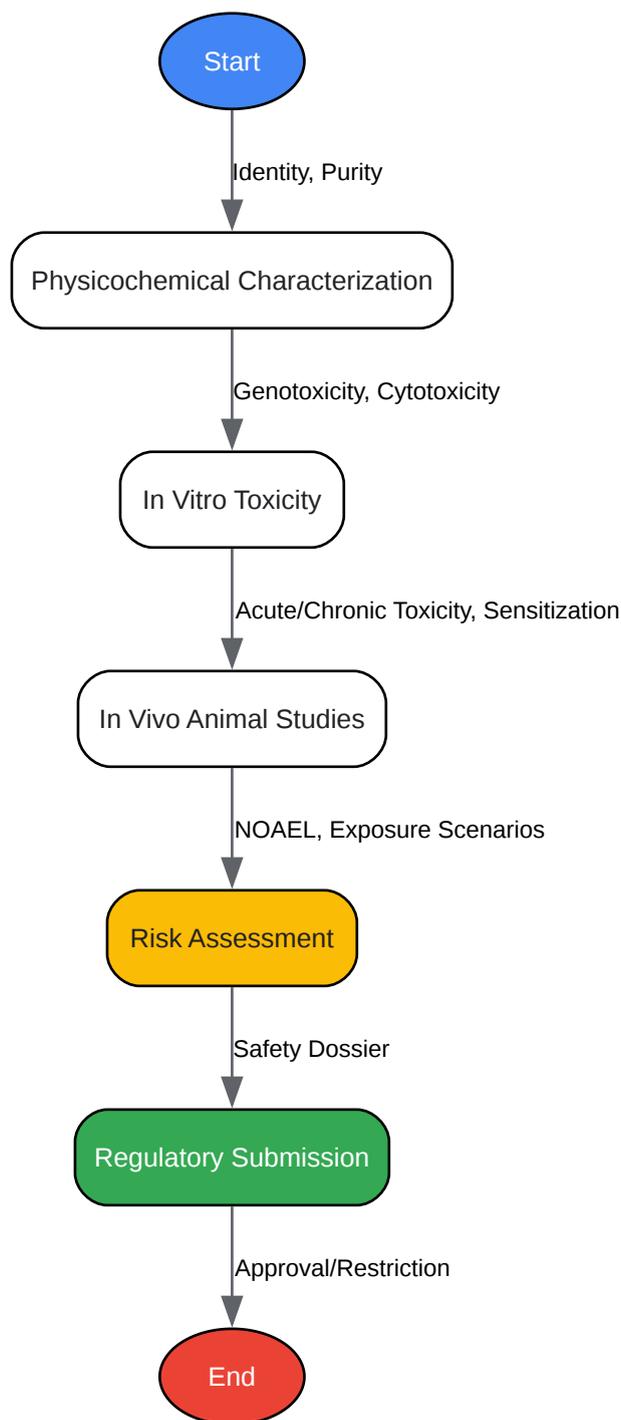
**Acute Toxicity:** **HC Yellow No. 7** is considered to be moderately toxic following a single oral administration.[6] Studies in rats have indicated that 500 mg/kg is close to the median lethal dose (LD50).[6]

**Irritation and Sensitization:** The compound has been evaluated for skin and eye irritation. While some studies suggest a potential for skin irritation in certain individuals, it is generally not considered a primary dermal or ocular irritant.[3][7] However, there is evidence to suggest that it may act as a moderate skin sensitizer.[7]

**Genotoxicity and Mutagenicity:** Data on the genotoxicity and mutagenicity of **HC Yellow No. 7** have been reviewed by regulatory bodies such as the European Commission's Scientific Committee on Consumer Safety (SCCS).[6] Some in-vitro studies have shown a potential for mutagenic activity.[7] For instance, it was found to be mutagenic in some strains of *Salmonella typhimurium* and at the TK locus in mouse lymphoma cells, but non-mutagenic at the hprt locus in the same cells.[7]

**Regulatory Status:** The use of **HC Yellow No. 7** in cosmetic products is regulated. For example, in the European Union, its use in semi-permanent hair dye formulations has been assessed with a maximum concentration of 0.25%.[6]

The following diagram illustrates the key decision points in a typical safety assessment workflow for a cosmetic ingredient like **HC Yellow No. 7**.



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Figure 2: A simplified workflow for the safety assessment of a cosmetic ingredient.

## Conclusion

**HC Yellow No. 7** is a well-characterized synthetic azo dye with a specific and important role in the cosmetics industry. Its chemical identity, defined by CAS number 104226-21-3 and IUPAC name 2-[4-[(4-aminophenyl)diazenyl]-N-(2-hydroxyethyl)-3-methylanilino]ethanol, provides a clear basis for scientific communication. While its primary application is in hair coloring, its properties and synthesis are of interest to the broader chemical research community. A comprehensive understanding of its toxicological profile is essential for its safe handling and application, and researchers should always consult the latest safety data sheets and regulatory guidelines.

## References

- Deascal. (n.d.). **Hc Yellow No. 7**: An In-Depth Look at Its Role in Cosmetics. Retrieved from [\[Link\]](#)
- LookChem. (n.d.). HC Yellow 7: Key Properties and Applications in Hair Colorants. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **HC Yellow No. 7**. PubChem. Retrieved from [\[Link\]](#)
- European Commission. (2010). Opinion of the Scientific Committee on Consumer Safety on HC Yellow n° 7 (B80). Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (2007). Final report on the safety assessment of HC Red No. 7. PubMed. Retrieved from [\[Link\]](#)

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## Sources

- 1. HC Yellow No. 7 | C17H22N4O2 | CID 163730 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- 2. HC YELLOW NO. 7 CAS#: 104226-21-3 [m.chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. HC Yellow 7 | Sigma-Aldrich [sigmaaldrich.com]
- 5. deascal.com [deascal.com]
- 6. ec.europa.eu [ec.europa.eu]
- 7. Final report on the safety assessment of HC Red No. 7 - PubMed [pubmed.ncbi.nlm.nih.gov]
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